

(R)-3-Hydroxypyrrolidine Hydrochloride: A Technical Overview for Advanced Research

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Compound of Interest

Compound Name: (R)-3-Hydroxypyrrolidine hydrochloride

Cat. No.: B113747

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(R)-3-Hydroxypyrrolidine hydrochloride is a chiral organic compound extensively utilized as a building block in the synthesis of complex pharmaceutical agents. Its stereospecific nature and versatile chemical properties make it a crucial intermediate in the development of drugs targeting a range of therapeutic areas, including neurological disorders. This technical guide provides an in-depth overview of its chemical and physical properties, experimental protocols for its use, and its role in synthetic workflows, tailored for researchers, scientists, and professionals in drug development.

Core Molecular and Physical Data

(R)-3-Hydroxypyrrolidine hydrochloride, with the CAS Number 104706-47-0, is the hydrochloride salt of (R)-3-Hydroxypyrrolidine. The presence of the chiral center at the C-3 position of the pyrrolidine ring is fundamental to its application in asymmetric synthesis.

Molecular Formula and Weight

The chemical formula and molecular weight of **(R)-3-Hydroxypyrrolidine hydrochloride** are foundational for stoichiometric calculations in synthesis and for analytical characterization.

Identifier	Value	Source
Molecular Formula	C ₄ H ₉ NO·HCl	[1]
C ₄ H ₁₀ CINO	[2] [3] [4]	
Molecular Weight	123.58 g/mol	[1] [2]
123.581 g/mol	[3]	

Physicochemical Properties

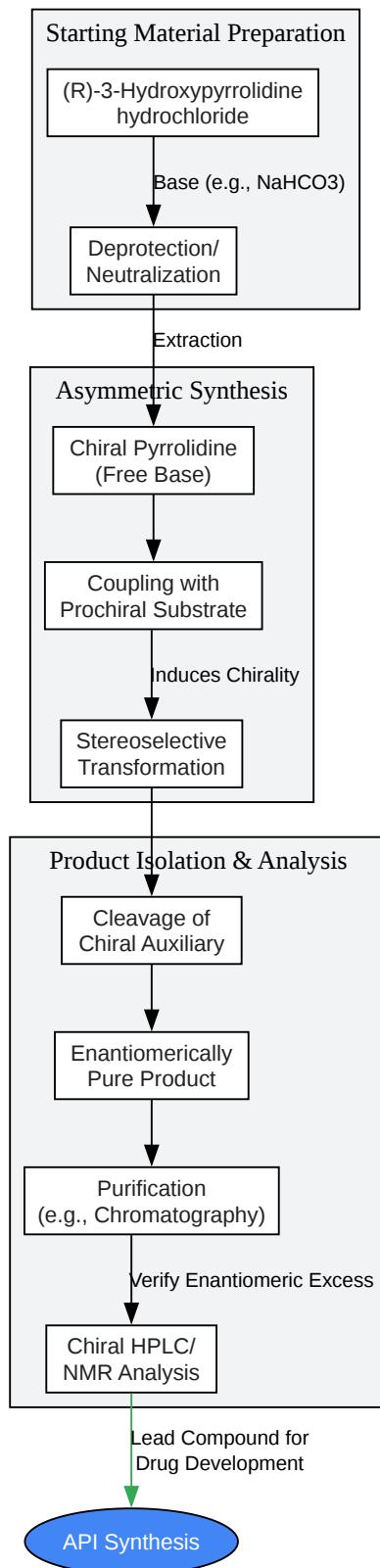
The physical and chemical properties of **(R)-3-Hydroxypyrrolidine hydrochloride** are critical for its handling, storage, and application in various experimental setups.

Property	Value	Source
Appearance	Off-white to yellow or pale brown crystal powder/solid	[1] [3]
Melting Point	102 - 107 °C	[1] [3] [5]
Boiling Point	224.7 °C at 760 mmHg	[3]
Solubility	Soluble in DMSO	[3] [5]
Optical Rotation	$[\alpha]^{20}_D = -7.5 \pm 1^\circ$ (c=3.5 in Methanol)	[1] [3]
Purity (Assay)	≥ 98%	[1] [3]

Application in Chiral Synthesis

A primary application of **(R)-3-Hydroxypyrrolidine hydrochloride** is its use as a chiral auxiliary or a key chiral building block in asymmetric synthesis. This allows for the stereoselective synthesis of enantiomerically pure compounds, which is a critical requirement for the efficacy and safety of many modern pharmaceuticals.[\[1\]](#) For instance, it is used as an intermediate in the synthesis of Darifenacin, a muscarinic receptor antagonist.[\[3\]](#)[\[5\]](#)

Below is a logical workflow illustrating the role of **(R)-3-Hydroxypyrrolidine hydrochloride** in a typical chiral synthesis process for drug development.



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